

Application Notes & Protocols for the Quantitative Analysis of 4-(Methylamino)cyclohexanone

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Compound of Interest

Compound Name: 4-(Methylamino)cyclohexanone

CAS No.: 2976-84-3

Cat. No.: B1592320

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Introduction: The Analytical Imperative for 4-(Methylamino)cyclohexanone

4-(Methylamino)cyclohexanone is a cyclic ketone containing a secondary amine, a structural motif found in various chemical intermediates and analogues of pharmacologically active compounds. Its role as a precursor or potential impurity in synthetic pathways necessitates the development of robust and reliable analytical methods for its quantification. Accurate measurement is critical for ensuring the purity of starting materials, monitoring reaction progress, quantifying impurities in final products, and conducting pharmacokinetic studies.

This guide provides detailed application notes for two primary analytical techniques: High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Gas Chromatography-Mass Spectrometry (GC-MS). The methodologies are presented with a focus on the underlying scientific principles, guiding researchers and drug development professionals

in selecting and implementing a method that is fit for its intended purpose, in alignment with international regulatory standards such as the ICH Q2(R2) guidelines on analytical method validation[1][2][3].

Physicochemical Properties of **4-(Methylamino)cyclohexanone**

Property	Value	Source
IUPAC Name	4-(methylamino)cyclohexan-1-one	[4]
Molecular Formula	C ₇ H ₁₃ NO	[4]
Molecular Weight	127.18 g/mol	[4]
CAS Number	2976-84-3	[4]

Application Note I: Quantification by Reversed-Phase HPLC-UV

High-Performance Liquid Chromatography (HPLC) is a cornerstone of pharmaceutical analysis due to its high resolution, sensitivity, and reproducibility[5]. For a polar compound like **4-(methylamino)cyclohexanone**, reversed-phase HPLC is the method of choice. The separation is based on the partitioning of the analyte between a non-polar stationary phase (e.g., C18) and a polar mobile phase. The ketone functional group possesses a chromophore that allows for detection by UV spectrophotometry.

Principle of the Method

This method employs a reversed-phase C18 column to separate **4-(methylamino)cyclohexanone** from other components in the sample matrix. An isocratic mobile phase consisting of a buffered aqueous solution and an organic modifier (acetonitrile or methanol) is used to elute the compound. The secondary amine group's pKa necessitates pH control of the mobile phase to ensure consistent retention and peak shape. Quantification is achieved by measuring the analyte's UV absorbance and comparing it to a calibration curve constructed from reference standards. This approach is adapted from established principles for analyzing similar amine-containing cyclic ketones[5].

Experimental Protocol: HPLC-UV

A. Instrumentation and Consumables

- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 4.6 mm x 150 mm, 5 μ m particle size)
- Data acquisition and processing software (e.g., Chromeleon™, Empower™)
- Analytical balance, volumetric flasks, and pipettes
- Syringe filters (0.45 μ m, nylon or PTFE)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Potassium phosphate monobasic (reagent grade)
- Phosphoric acid (reagent grade)
- **4-(Methylamino)cyclohexanone** reference standard

B. Solutions Preparation

- Mobile Phase Preparation (0.02 M Potassium Phosphate Buffer, pH 3.0 : Acetonitrile (80:20 v/v)):
 - Dissolve 2.72 g of potassium phosphate monobasic in 1000 mL of HPLC-grade water.
 - Adjust the pH to 3.0 with phosphoric acid.
 - Mix 800 mL of the prepared buffer with 200 mL of acetonitrile.
 - Degas the solution by sonication or vacuum filtration before use.
- Standard Stock Solution (1 mg/mL):

- Accurately weigh approximately 10 mg of the **4-(methylamino)cyclohexanone** reference standard.
- Dissolve the standard in a 10 mL volumetric flask using the mobile phase as the diluent.
- Sonicate for 5 minutes to ensure complete dissolution[5].
- Calibration Standards:
 - Prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by performing serial dilutions of the stock solution with the mobile phase.

C. Sample Preparation

- Accurately weigh the sample containing the analyte.
- Dissolve the sample in a known volume of mobile phase to achieve a theoretical concentration within the calibration range.
- Vortex and sonicate to ensure complete dissolution.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial.

D. Chromatographic Conditions

Parameter	Recommended Condition
Column	C18, 4.6 mm x 150 mm, 5 µm
Mobile Phase	0.02 M Potassium Phosphate (pH 3.0) : Acetonitrile (80:20)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	210 nm
Injection Volume	10 µL
Run Time	10 minutes

Rationale for Wavelength Selection: The carbonyl (C=O) group in the cyclohexanone ring exhibits weak $n \rightarrow \pi^*$ absorption around 280-300 nm but stronger $\pi \rightarrow \pi^*$ absorption at lower wavelengths. A detection wavelength of 210 nm is chosen to maximize sensitivity, although this may reduce specificity. A diode array detector can be used to assess peak purity across the spectrum.

E. Data Analysis and Quantification

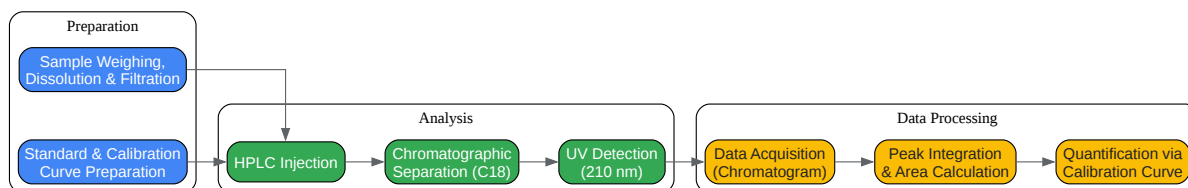
- Inject the calibration standards and the prepared sample(s).
- Generate a calibration curve by plotting the peak area of the analyte versus its concentration for the standards.
- Perform a linear regression analysis on the calibration curve. The correlation coefficient (r^2) should be ≥ 0.999 for the method to be considered linear[5].
- Determine the concentration of **4-(methylamino)cyclohexanone** in the sample by interpolating its peak area from the calibration curve.

Method Validation Framework

The developed HPLC method must be validated to demonstrate its suitability for the intended purpose, adhering to ICH Q2(R2) guidelines[2][3]. Validation ensures that the analytical procedure produces reliable and reproducible data[1].

Validation Parameter	Purpose & Typical Acceptance Criteria
Specificity	The ability to assess the analyte unequivocally in the presence of other components (e.g., impurities, matrix components). Criterion: Peak purity analysis, no interference at the analyte's retention time in blank/placebo injections.[6]
Linearity	A direct correlation between analyte concentration and signal response over a defined range. Criterion: Correlation coefficient (r^2) ≥ 0.999 . [5][6]
Accuracy	The closeness of test results to the true value. Criterion: % Recovery of 98.0% to 102.0% for spiked samples. [6][7]
Precision	The degree of scatter between a series of measurements. Assessed at two levels: Repeatability (intra-day) and Intermediate Precision (inter-day). Criterion: Relative Standard Deviation (%RSD) $\leq 2\%$. [6]
Limit of Detection (LOD)	The lowest amount of analyte that can be detected but not necessarily quantitated. Calculated based on signal-to-noise ratio (S/N ≈ 3).
Limit of Quantification (LOQ)	The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy. Calculated based on signal-to-noise ratio (S/N ≈ 10).
Robustness	The capacity to remain unaffected by small, deliberate variations in method parameters (e.g., pH, mobile phase composition, flow rate). Criterion: System suitability parameters remain within acceptable limits. [6]

Workflow Visualization: HPLC-UV Method



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Caption: Workflow for quantification of **4-(methylamino)cyclohexanone** by HPLC-UV.

Application Note II: Quantification by GC-MS

Gas Chromatography coupled with Mass Spectrometry (GC-MS) offers superior selectivity and sensitivity, making it an excellent confirmatory technique.[8] Separation occurs based on the analyte's volatility and interaction with the GC column's stationary phase, while the mass spectrometer provides definitive identification based on the mass-to-charge ratio (m/z) of the molecule and its fragments.

Principle of the Method

The sample is vaporized in a heated inlet and carried by an inert gas through a capillary column. **4-(Methylamino)cyclohexanone**, being reasonably volatile, can be analyzed directly. The column separates components based on their boiling points and polarity. Upon elution, molecules enter the mass spectrometer, where they are ionized (typically by electron ionization, EI), fragmented, and detected. For quantification, Selected Ion Monitoring (SIM) is employed, where the detector is set to monitor only specific, characteristic ions of the analyte, drastically improving sensitivity and reducing matrix interference.

Experimental Protocol: GC-MS

A. Instrumentation and Consumables

- GC-MS system with an electron ionization (EI) source
- Fused silica capillary column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 μ m film thickness)
- Autosampler
- Data acquisition and processing software
- Methanol or Dichloromethane (GC grade)
- **4-(Methylamino)cyclohexanone** reference standard

B. Solutions and Sample Preparation

- Standard Stock Solution (1 mg/mL): Prepare as described in the HPLC section, but using a volatile GC-compatible solvent like methanol or dichloromethane.
- Calibration Standards: Prepare a series of calibration standards (e.g., 0.05, 0.1, 0.5, 1, 5, 10 μ g/mL) by diluting the stock solution. The lower concentration range reflects the higher sensitivity of GC-MS.
- Sample Preparation: Dissolve the sample in a suitable solvent to a concentration within the calibration range. Centrifuge or filter if particulates are present.

C. GC-MS Conditions

Parameter	Recommended Condition
GC System	
Inlet Temperature	250 °C
Injection Mode	Split (e.g., 20:1 ratio)
Injection Volume	1 µL
Carrier Gas	Helium, constant flow at 1.2 mL/min
Oven Program	Start at 80 °C (hold 1 min), ramp to 280 °C at 20 °C/min, hold 2 min
MS System	
Ion Source	Electron Ionization (EI) at 70 eV
Source Temperature	230 °C
Quadrupole Temp	150 °C
Acquisition Mode	Full Scan (for identification): m/z 40-300SIM (for quantification): Monitor m/z 127, 84, 57

D. Expected Mass Spectrum and Ion Selection The molecular ion (M^+) for **4-(methyamino)cyclohexanone** is expected at m/z 127. Key fragments would likely arise from:

- m/z 127 (M^+): The molecular ion (quantifier ion).
- m/z 84: Loss of the methylamino group (C_2H_5N).
- m/z 57: A fragment corresponding to the methylaminoethyl group $[CH_3-NH-CH_2]^+$.

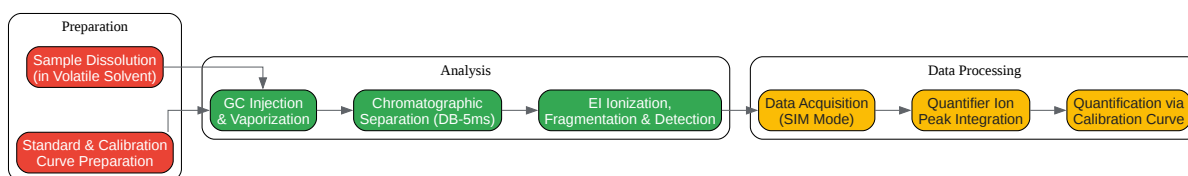
The most abundant and specific ion (m/z 127) should be used for quantification, while the others (m/z 84, 57) serve as qualifier ions to confirm identity.

E. Data Analysis and Quantification

- First, inject a mid-range standard in Full Scan mode to confirm the retention time and fragmentation pattern of the analyte.

- Switch to SIM mode using the pre-determined ions.
- Inject the calibration standards and samples.
- Generate a calibration curve by plotting the peak area of the quantifier ion (m/z 127) against concentration.
- Calculate the sample concentration from the linear regression of the calibration curve.

Workflow Visualization: GC-MS Method



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Caption: Workflow for quantification of **4-(methylamino)cyclohexanone** by GC-MS.

Comparative Summary of Analytical Methods

The choice between HPLC-UV and GC-MS depends on the specific requirements of the analysis, such as required sensitivity, sample matrix complexity, and the need for structural confirmation.

Feature	HPLC-UV	GC-MS
Principle	Liquid-phase separation based on polarity.	Gas-phase separation based on volatility.
Selectivity	Moderate; based on retention time and UV spectrum.	Very High; based on retention time and mass fragmentation pattern.
Sensitivity	Good (µg/mL range).	Excellent (ng/mL to pg/mL range).
Identification	Tentative (based on retention time).	Confirmatory (based on mass spectrum).
Sample Throughput	High; typical run times are 5-15 minutes.	High; modern fast GC methods allow for short run times. [9]
Sample Prep	Simple dissolution and filtration.	Simple dissolution; derivatization may be needed for less volatile compounds.
Instrumentation Cost	Lower.	Higher.
Best For	Routine QC, purity assays, high-concentration samples.	Trace-level impurity analysis, metabolite ID, confirmatory testing.

Conclusion

This document provides two robust, validated frameworks for the quantification of **4-(methylamino)cyclohexanone**. The HPLC-UV method serves as a reliable workhorse for routine quality control and assays where analyte concentrations are relatively high. The GC-MS method provides superior sensitivity and specificity, making it the ideal choice for trace-level detection, impurity profiling, and unequivocal identification. The successful implementation of either method hinges on a thorough, phase-appropriate validation to demonstrate that the analytical procedure is fit for its intended purpose, ensuring data integrity in research and regulated environments.[\[3\]](#)[\[7\]](#)

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